

Crystal Structure Analysis of 4-Methylphenyl 3-nitrobenzoate: A Methodological Guide

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Compound of Interest

Compound Name: 4-Methylphenyl 3-nitrobenzoate

Cat. No.: B11982727

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Executive Summary

This technical guide outlines the rigorous protocol for the synthesis, crystallization, and structural elucidation of **4-Methylphenyl 3-nitrobenzoate** (also known as p-tolyl m-nitrobenzoate). As an ester derived from an electron-deficient acid (3-nitrobenzoic acid) and an electron-rich phenol (p-cresol), this molecule serves as an excellent model for studying donor-acceptor

-stacking interactions and weak

hydrogen bonding networks. This guide moves beyond standard reporting to provide a causal analysis of experimental choices, ensuring high-fidelity data acquisition and refinement.

Chemical Context & Synthesis Strategy

Molecular Design & Properties

The target molecule features two distinct aromatic domains linked by an ester bridge. The 3-nitro group induces a strong dipole and electron withdrawal on the benzoate ring, while the 4-methyl group donates electron density to the phenoxy ring.

- Formula:

- Molecular Weight: 257.24 g/mol

- Expected Interaction: "Push-Pull"

-stacking between the electron-poor nitrobenzoate ring and the electron-rich tolyl ring of adjacent molecules.

Synthesis Protocol (Schotten-Baumann Variant)

To obtain high-purity precursors for crystallization, a base-catalyzed esterification is recommended over acid catalysis to prevent equilibrium issues.

Reagents:

- 3-Nitrobenzoyl chloride (1.0 eq)
- p-Cresol (1.0 eq)
- Triethylamine (, 1.2 eq) or Pyridine
- Solvent: Dichloromethane (DCM) (Anhydrous)

Procedure:

- Dissolve p-cresol and in dry DCM at 0°C under atmosphere.
- Add 3-nitrobenzoyl chloride dropwise (exothermic control).
- Stir at room temperature for 4–6 hours.
- Purification (Critical for X-ray): Wash organic layer with 1M HCl (remove amine), then 1M NaOH (remove unreacted phenol), then Brine. Dry over

- Recrystallize crude solid from hot Ethanol.

Crystal Growth & Selection

High-quality diffraction requires single crystals with minimal mosaicity.

Growth Techniques

Method	Solvent System	Conditions	Suitability
Slow Evaporation	Ethyl Acetate / Hexane (1:1)	Ambient Temp, semi-sealed	High (Produces block-like crystals)
Vapor Diffusion	THF (inner) / Pentane (outer)	4°C, sealed chamber	Medium (Good for minimizing disorder)
Slow Cooling	Ethanol	60°C	High (Thermodynamic stability)
		20°C (0.1°C/min)	

Screening Criteria

Under a polarizing microscope, select crystals that:

- Extinguish sharply (turn completely black) every 90° of rotation.
- Have well-defined faces and edges (no rounded blobs).
- Dimensions:
mm (ideal for Mo-source).

X-Ray Diffraction Workflow

Data Acquisition Logic

Source Selection: Molybdenum (

) is preferred over Copper for this aromatic organic molecule to minimize absorption effects and access higher

angles (higher resolution).

Temperature Control:

- Standard: 100 K (stream).
- Reasoning: Cooling freezes the rotation of the terminal methyl group and the nitro group, reducing thermal ellipsoids () and allowing precise bond length determination.

Workflow Visualization

The following diagram details the logical flow from crystal selection to structural refinement.



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Figure 1: End-to-end workflow for the crystallographic analysis of **4-Methylphenyl 3-nitrobenzoate**.

Structure Solution & Refinement Strategy

Space Group Determination

Based on analogous nitrobenzoates [1], anticipate Monoclinic (

) or Triclinic (

) systems.

- Check: Systematic absences in

($k=2n+1$) and

($l=2n+1$) for

.

Refinement Protocol (SHELXL)

- Heavy Atoms: Locate all non-hydrogen atoms (C, N, O) using Direct Methods or Intrinsic Phasing (SHELXT).
- Anisotropic Refinement: Refine all non-H atoms anisotropically.
- Hydrogen Placement:
 - Aromatic H: Ride on parent carbons ($U_{eq}(H) = 1.2 U_{eq}(C)$).[\[1\]](#)
 - Methyl H: Idealized rotating group ($U_{eq}(H) = 1.5 U_{eq}(C)$). Crucial: Check difference Fourier map for electron density peaks confirming methyl orientation.
- Disorder Handling: If the nitro group shows elongated ellipsoids, model it as disordered over two positions using the PART instruction and EADP constraints.

Structural Analysis & Supramolecular Features

Once the structure is solved, the analysis must move beyond coordinates to interactions.

Intramolecular Geometry

Focus on the torsion angles (τ)

) to determine planarity:

- (Nitro-Phenyl): Typically $\tau \approx 0^\circ$ due to conjugation, but steric hindrance can force it out of plane.

- (Ester-Phenyl): The

linkage usually adopts a trans conformation.

Intermolecular Interactions (Hirshfeld Surface Analysis)

Use CrystalExplorer to generate Hirshfeld surfaces mapped with

.

- Red Spots: Indicate hydrogen bonds.^{[2][3]} Look for

and

interactions.^{[1][2]} These are "weak" but directionally critical in nitrobenzoates ^[2].

- Fingerprint Plots:

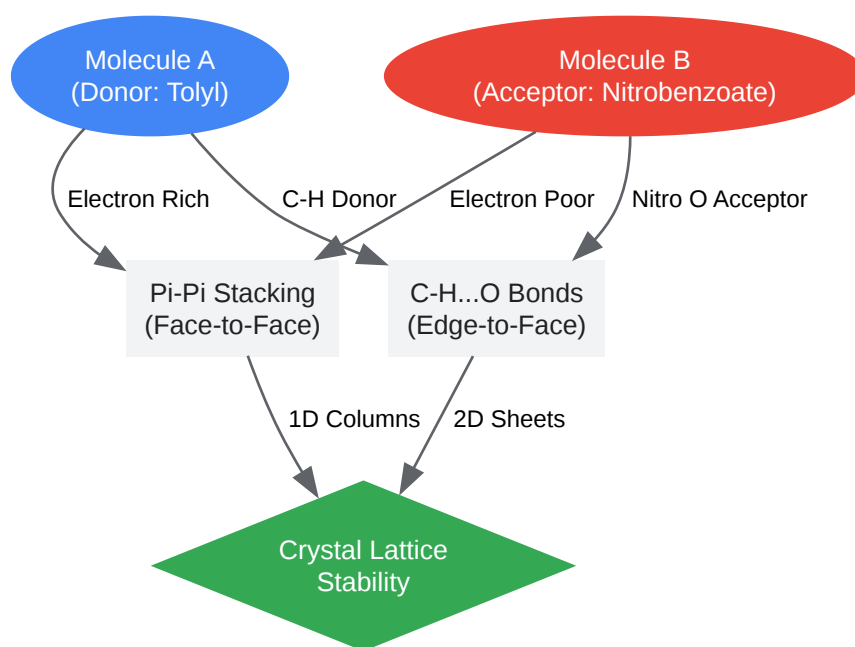
- Spikes: Look for sharp spikes at the bottom left (H...O interactions).

- Central Feature: A characteristic "wings" or central spot indicating

stacking between the electron-deficient nitro-ring and the electron-rich tolyl ring.

Interaction Pathway Diagram

The following diagram illustrates the expected supramolecular assembly logic.



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Figure 2: Predicted supramolecular assembly driven by electrostatic complementarity.

References

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Sources

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